

Biological role of 19-Methylpentacosanoyl-CoA in cellular metabolism

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Compound of Interest

Compound Name: 19-Methylpentacosanoyl-CoA

Cat. No.: B15551444

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An in-depth analysis of scientific literature reveals a notable scarcity of specific information regarding the biological role of **19-Methylpentacosanoyl-CoA** in cellular metabolism. This particular very-long-chain branched-chain fatty acyl-CoA does not appear to be a subject of extensive research, and as such, detailed data on its specific metabolic pathways, quantitative presence, and precise functions are not readily available in published studies.

However, by examining the metabolism of structurally related molecules, specifically other methyl-branched very-long-chain fatty acids, we can infer a probable metabolic context for **19-Methylpentacosanoyl-CoA**. This guide will, therefore, focus on the established principles of branched-chain and very-long-chain fatty acid metabolism as a framework for understanding the potential role of **19-Methylpentacosanoyl-CoA**.

Hypothetical Biosynthesis and Activation

The biosynthesis of a 26-carbon branched-chain fatty acid like 19-methylpentacosanoic acid likely involves the fatty acid synthase (FAS) system with a methyl-branched primer, followed by elongation by the ELOVL (Elongation of Very Long Chain Fatty Acids) family of enzymes. Before it can be metabolized, it must be activated to its CoA ester, **19-Methylpentacosanoyl-CoA**, a reaction catalyzed by a very-long-chain acyl-CoA synthetase (ACSVL).

Probable Metabolic Pathways

Once activated, **19-Methylpentacosanoyl-CoA** would likely undergo degradation via peroxisomal or mitochondrial pathways, similar to other very-long-chain and branched-chain

fatty acids.

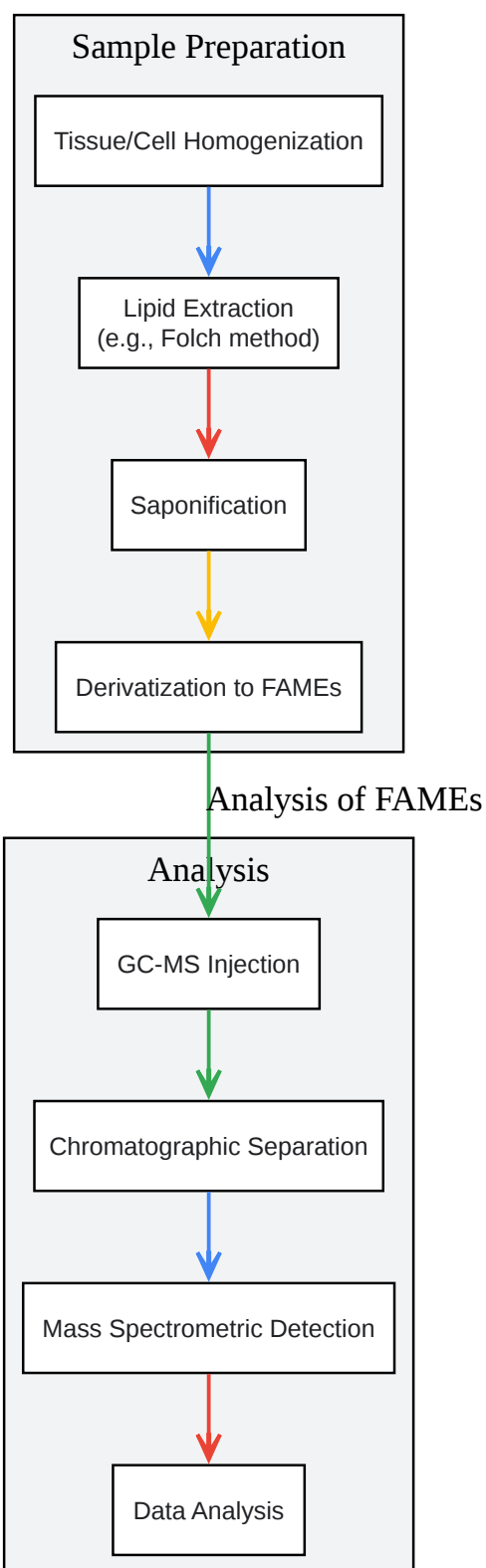
Peroxisomal Alpha-Oxidation and Beta-Oxidation

Given its methyl branch at an odd-numbered carbon (C19), direct beta-oxidation is hindered. Therefore, the most probable initial metabolic step is alpha-oxidation in the peroxisome. This process removes a single carbon from the carboxyl end, shifting the methyl group to an even-numbered position relative to the new carboxyl group. The resulting 18-methyltetracosanoyl-CoA can then proceed through peroxisomal beta-oxidation.

Peroxisomal beta-oxidation is a multi-step process that shortens the fatty acyl-CoA chain. For very-long-chain fatty acids, this pathway is crucial as mitochondria are not equipped to handle these large molecules initially.

Below is a diagram illustrating the probable initial metabolic steps for **19-Methylpentacosanoyl-CoA**.





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